

Application Note & Protocol: Synthesis of Polythiourethane from (2-Mercaptoethyl)cyclohexanethiol

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Compound of Interest

Compound Name: (2-Mercaptoethyl)cyclohexanethiol

Cat. No.: B12655978

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Abstract

This document provides a detailed experimental protocol for the synthesis of a linear polythiourethane. The synthesis is based on the polyaddition reaction of the dithiol monomer **(2-Mercaptoethyl)cyclohexanethiol** with the diisocyanate monomer Isophorone Diisocyanate (IPDI). This protocol outlines the necessary reagents, equipment, step-by-step procedure, and analytical methods for the characterization of the resulting polymer. The thiol-isocyanate reaction is a type of "click chemistry" known for its high efficiency and mild reaction conditions. [\[1\]\[2\]](#)

Introduction

Polythiourethanes (PTUs) are a class of polymers that are analogous to polyurethanes but contain sulfur atoms in the polymer backbone. The presence of sulfur can impart unique properties, such as improved thermal and chemical resistance, as well as a high refractive index, making them suitable for optical applications.[\[3\]\[4\]](#) The synthesis of PTUs is typically achieved through the polyaddition reaction of a dithiol with a diisocyanate. This reaction is often catalyzed by either a Lewis acid, such as dibutyltin dilaurate (DBTDL), or a base, like a tertiary amine.[\[5\]](#) This protocol details the synthesis of a novel polythiourethane using **(2-Mercaptoethyl)cyclohexanethiol** and Isophorone Diisocyanate (IPDI).

Materials and Reagents

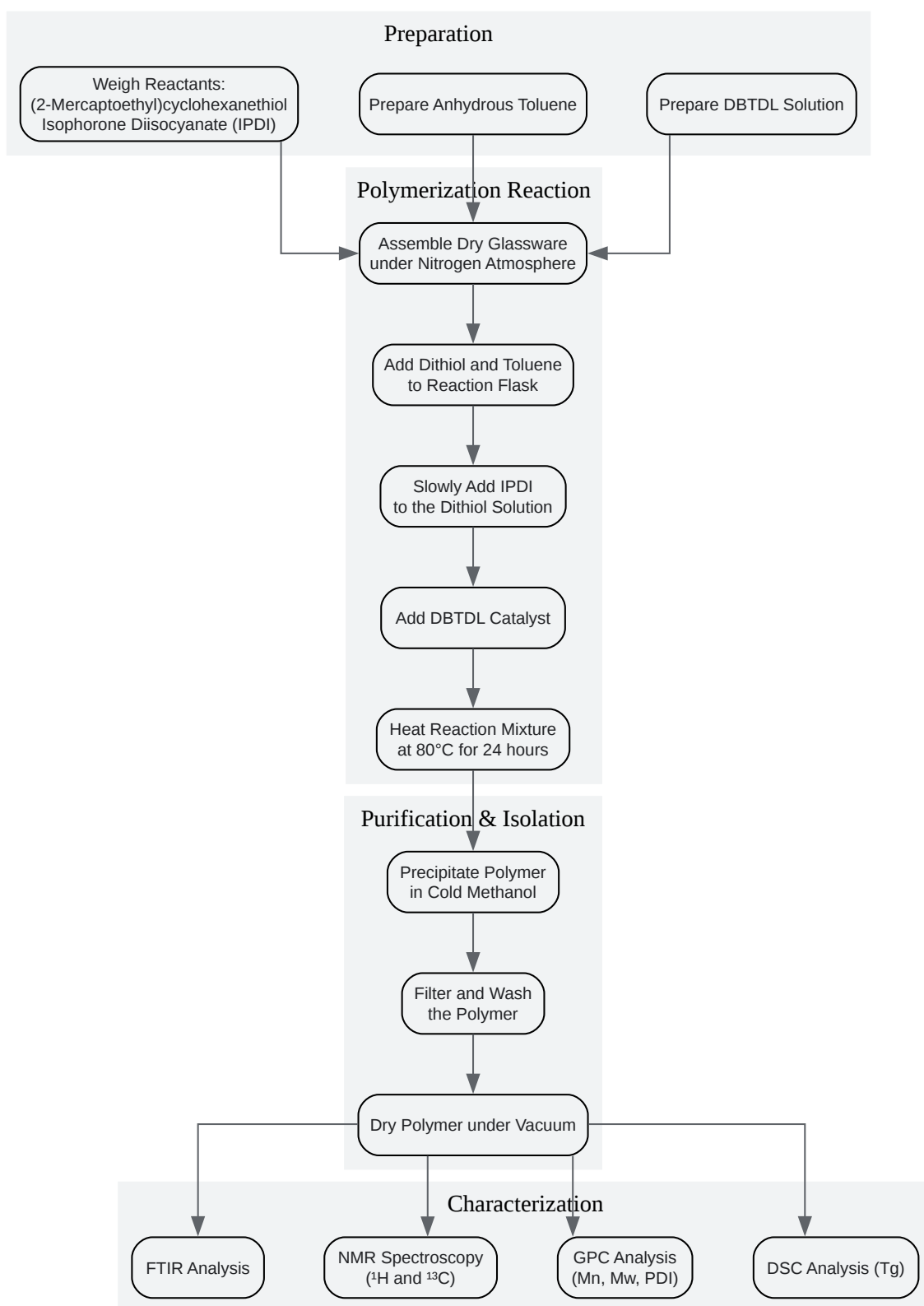
| Reagent/Material | Grade | Supplier | Catalog No. | Notes |
|--|---------------|----------------|-------------|----------------------|
| (2-Mercaptoethyl)cyclohexanethiol | ≥95% | Sigma-Aldrich | (Example) | Dithiol Monomer |
| Isophorone Diisocyanate (IPDI) | ≥98% | Sigma-Aldrich | (Example) | Diisocyanate Monomer |
| Dibutyltin Dilaurate (DBTDL) | 95% | Sigma-Aldrich | (Example) | Catalyst |
| Anhydrous Toluene | ≥99.8% | Sigma-Aldrich | (Example) | Solvent |
| Deuterated Chloroform (CDCl ₃) | 99.8 atom % D | Sigma-Aldrich | (Example) | NMR Solvent |
| Nitrogen Gas (N ₂) | High Purity | Local Supplier | - | Inert Atmosphere |

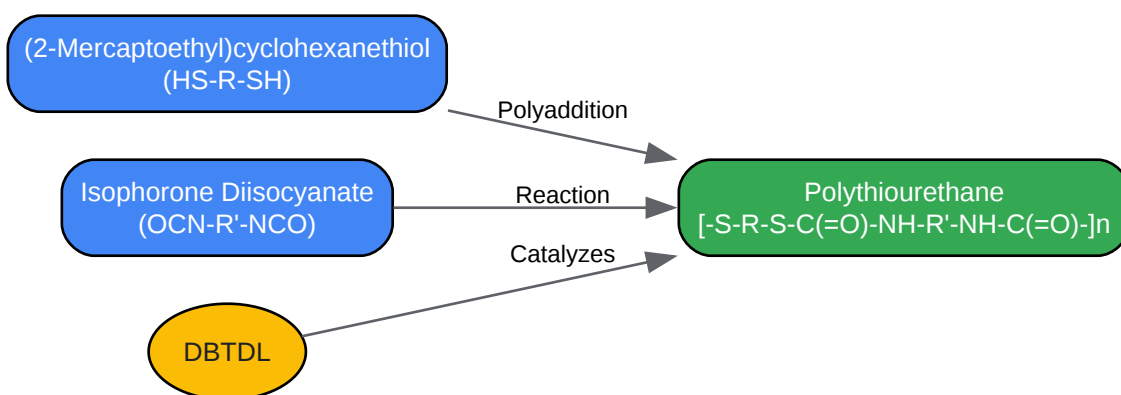
Equipment

- Three-neck round-bottom flask
- Magnetic stirrer and stir bar
- Heating mantle with temperature controller
- Condenser
- Nitrogen inlet and outlet (bubbler)
- Syringes and needles
- Glassware (beakers, graduated cylinders, etc.)

- Rotary evaporator
- Vacuum oven
- Fourier Transform Infrared (FTIR) Spectrometer
- Nuclear Magnetic Resonance (NMR) Spectrometer
- Gel Permeation Chromatography (GPC) system
- Differential Scanning Calorimetry (DSC) instrument

Experimental Workflow





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References

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